

Ethyl Diphenylphosphinate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Ethyl diphenylphosphinate

Cat. No.: B161188

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data and handling precautions for **ethyl diphenylphosphinate** (CAS No. 1733-55-7). The information is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this chemical safely in a laboratory setting.

Chemical Identification and Properties

Ethyl diphenylphosphinate is a chemical compound with the molecular formula $C_{14}H_{15}O_2P$.^[1]^[2] It is essential to be familiar with its physical and chemical properties to ensure safe handling and storage.

Table 1: Physical and Chemical Properties of **Ethyl Diphenylphosphinate**

Property	Value	Source
CAS Number	1733-55-7	[1][2]
Molecular Formula	C ₁₄ H ₁₅ O ₂ P	[1][2]
Molecular Weight	246.24 g/mol	[1]
Appearance	Data not readily available	
Boiling Point	Data not readily available	
Melting Point	Data not readily available	
Flash Point	Data not readily available	
Density	Data not readily available	
Solubility	Data not readily available	

Hazard Identification and Classification

Ethyl diphenylphosphinate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Understanding its hazards is paramount for implementing appropriate safety measures.

Table 2: GHS Hazard Classification for **Ethyl Diphenylphosphinate**

Hazard Class	Category
Acute toxicity, oral	4
Skin corrosion/irritation	2
Serious eye damage/eye irritation	2
Specific target organ toxicity, single exposure; Respiratory tract irritation	3

Source:[1]

Pictogram:

Signal Word: Warning[1]

Hazard Statements:[1]

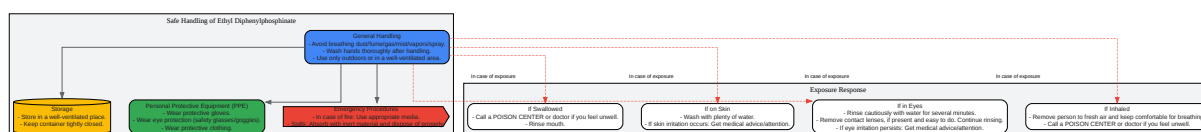
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Quantitative Toxicity Data

Specific quantitative toxicity data, such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%), for **ethyl diphenylphosphinate** are not readily available in the public domain based on the conducted search. The GHS classification of Acute Toxicity (Oral), Category 4, indicates an LD50 value in the range of 300 to 2000 mg/kg body weight for rats. However, a precise value for this specific chemical has not been located.

Handling Precautions and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize the risk of exposure to **ethyl diphenylphosphinate**.

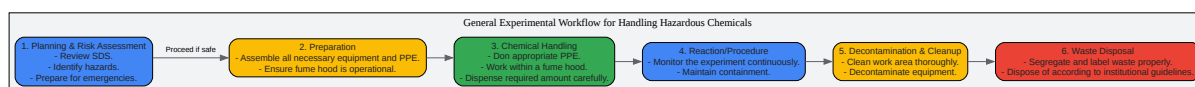


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Figure 1: Logical relationship of handling precautions for **ethyl diphenylphosphinate**.

Experimental Protocols: General Safe Handling Workflow

While a specific, detailed experimental protocol for handling **ethyl diphenylphosphinate** was not found, a general workflow for handling hazardous chemicals in a laboratory setting should be strictly followed. This workflow emphasizes a systematic approach to safety from planning to disposal.



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Figure 2: A general experimental workflow for the safe handling of hazardous chemicals.

Detailed Methodologies for Key Stages:

- 1. Planning & Risk Assessment:
 - Thoroughly read and understand the Safety Data Sheet (SDS) for **ethyl diphenylphosphinate**.
 - Identify all potential hazards associated with the chemical and the planned procedure.
 - Ensure that emergency equipment, such as a safety shower, eyewash station, and appropriate fire extinguisher, is accessible and in working order.
 - Have a spill kit readily available.
- 2. Preparation:
 - Gather all necessary laboratory equipment, ensuring it is in good condition.
 - Select and inspect the appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.
 - Verify the proper functioning of the chemical fume hood.
- 3. Chemical Handling:
 - Always wear the prescribed PPE.
 - Conduct all manipulations of **ethyl diphenylphosphinate** within a certified chemical fume hood to minimize inhalation exposure.
 - When transferring the chemical, use appropriate tools (e.g., spatula, pipette) to avoid direct contact and spills.
- 4. Reaction/Procedure:
 - Continuously monitor the experimental setup for any signs of unexpected reactions or releases.

- Ensure the reaction vessel is properly contained to prevent any leaks or splashes.
- 5. Decontamination & Cleanup:
 - Upon completion of the experiment, thoroughly clean the work area with an appropriate solvent and decontaminating agent.
 - Properly clean and decontaminate all glassware and equipment that came into contact with **ethyl diphenylphosphinate**.
- 6. Waste Disposal:
 - Collect all waste materials, including contaminated PPE and cleaning materials, in a clearly labeled, sealed, and compatible waste container.
 - Dispose of the hazardous waste in accordance with your institution's and local environmental regulations.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

Table 3: First Aid Measures for **Ethyl Diphenylphosphinate** Exposure

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
Inhalation	If inhaled, remove the person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
Skin Contact	If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
Eye Contact	If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Spill Response:

- Small Spills:
 - Ensure proper ventilation and wear appropriate PPE.
 - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
 - Collect the absorbed material into a suitable container for hazardous waste disposal.
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's emergency response team.
 - Do not attempt to clean up a large spill without proper training and equipment.

Incompatible Materials

Information regarding specific chemical incompatibilities for **ethyl diphenylphosphinate** is not readily available. However, as a general precaution, it should be stored away from strong oxidizing agents, strong acids, and strong bases.

Signaling Pathways and Experimental Workflows

The search for information did not yield any specific biological signaling pathways in which **ethyl diphenylphosphinate** is known to be involved. Therefore, a diagram for a signaling pathway cannot be provided. The general experimental workflow for handling hazardous chemicals, as depicted in Figure 2, should be adopted and customized for any specific laboratory procedure involving this compound.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a formal risk assessment or professional safety advice. Always consult the most up-to-date Safety Data Sheet (SDS) for **ethyl diphenylphosphinate** and follow all applicable institutional and regulatory safety guidelines.

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References

- 1. Ethyl diphenylphosphinate | C₁₄H₁₅O₂P | CID 781235 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
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